

Application Notes and Protocols for Long-Term Sevikar Treatment Studies in Rodents

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Compound of Interest

Compound Name: *Sevikar*
CAS No.: *1188913-21-4*
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Introduction

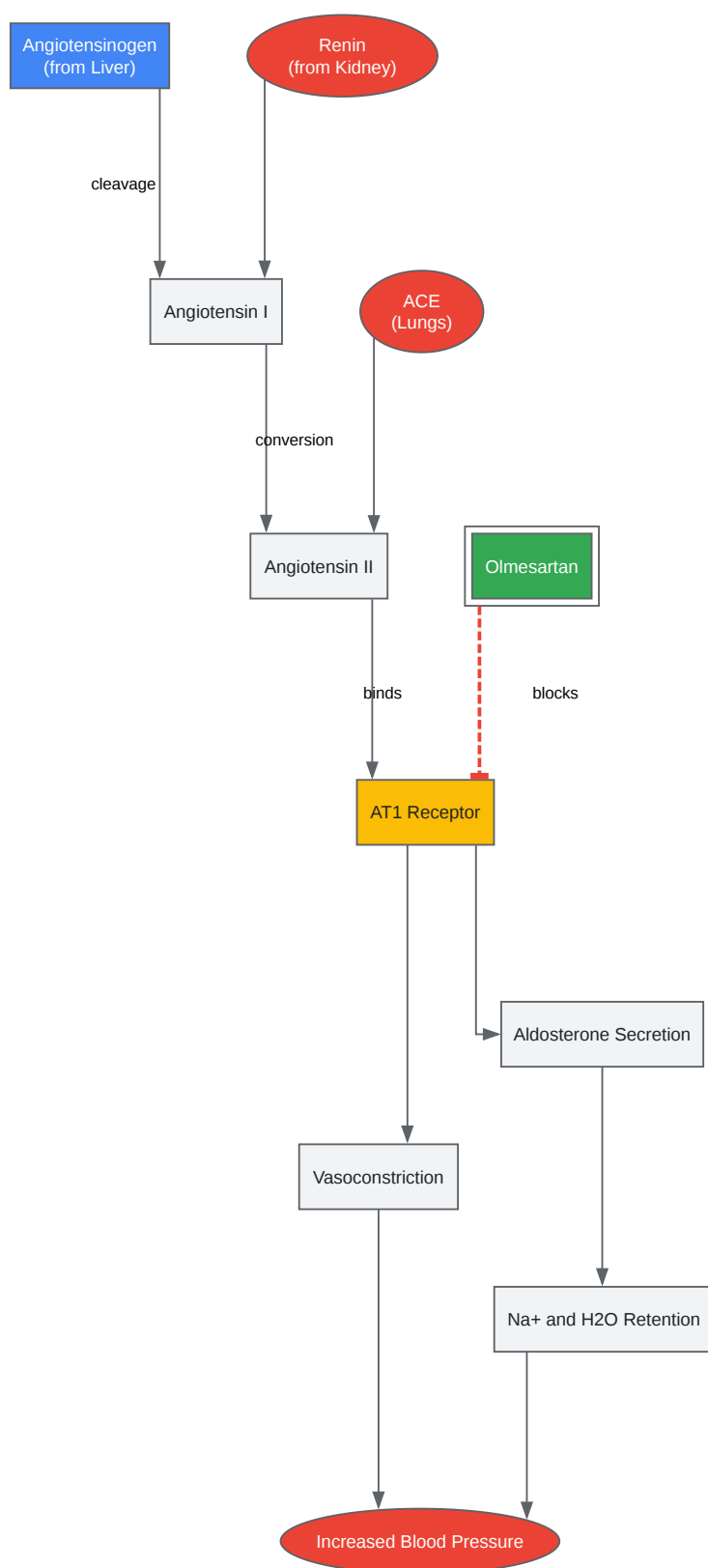
Sevikar® is a combination antihypertensive medication containing olmesartan medoxomil, an angiotensin II receptor blocker (ARB), and amlodipine besylate, a dihydropyridine calcium channel blocker (CCB).[1][2][3][4] This combination therapy is designed to lower blood pressure through two distinct and complementary mechanisms.[2][3] Olmesartan medoxomil selectively inhibits the binding of angiotensin II to the AT1 receptor, thereby blocking its vasoconstrictive and aldosterone-secreting effects.[2][3][5] Amlodipine inhibits the transmembrane influx of calcium ions into vascular smooth muscle and cardiac muscle, leading to vasodilation and a reduction in peripheral vascular resistance.[2][4][6]

Long-term studies in rodent models are crucial for elucidating the chronic efficacy, safety, and potential pleiotropic effects of **Sevikar** on target organs such as the heart, kidneys, and vasculature. These studies can provide valuable insights into the drug's ability to prevent or reverse end-organ damage associated with hypertension.[7][8] This document provides

detailed application notes and protocols for designing and conducting long-term **Sevikar** treatment studies in rodents.

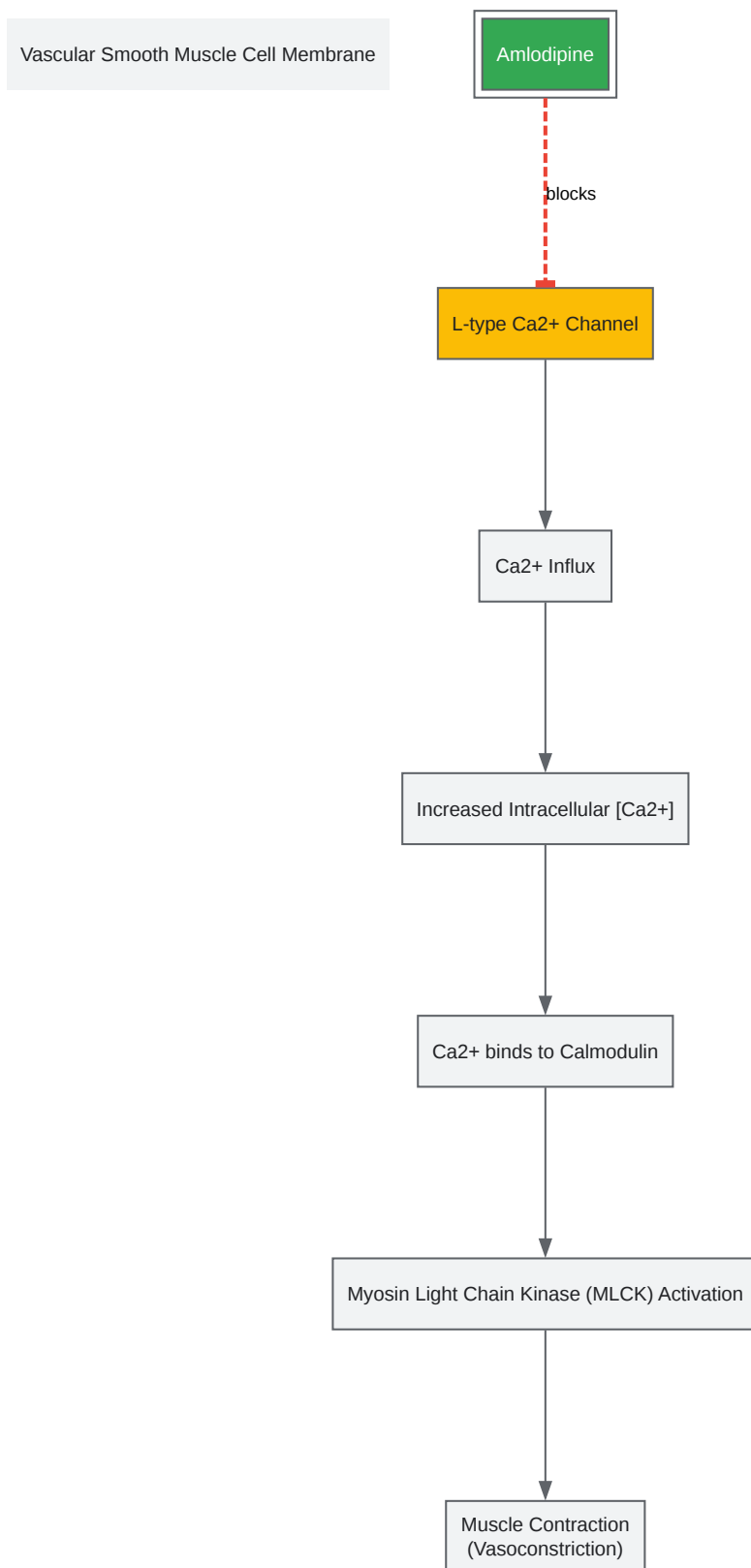
Mechanism of Action Signaling Pathways

To understand the effects of **Sevikar**, it is essential to visualize the signaling pathways targeted by its active components.



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Caption: Renin-Angiotensin System and the site of Olmesartan action.

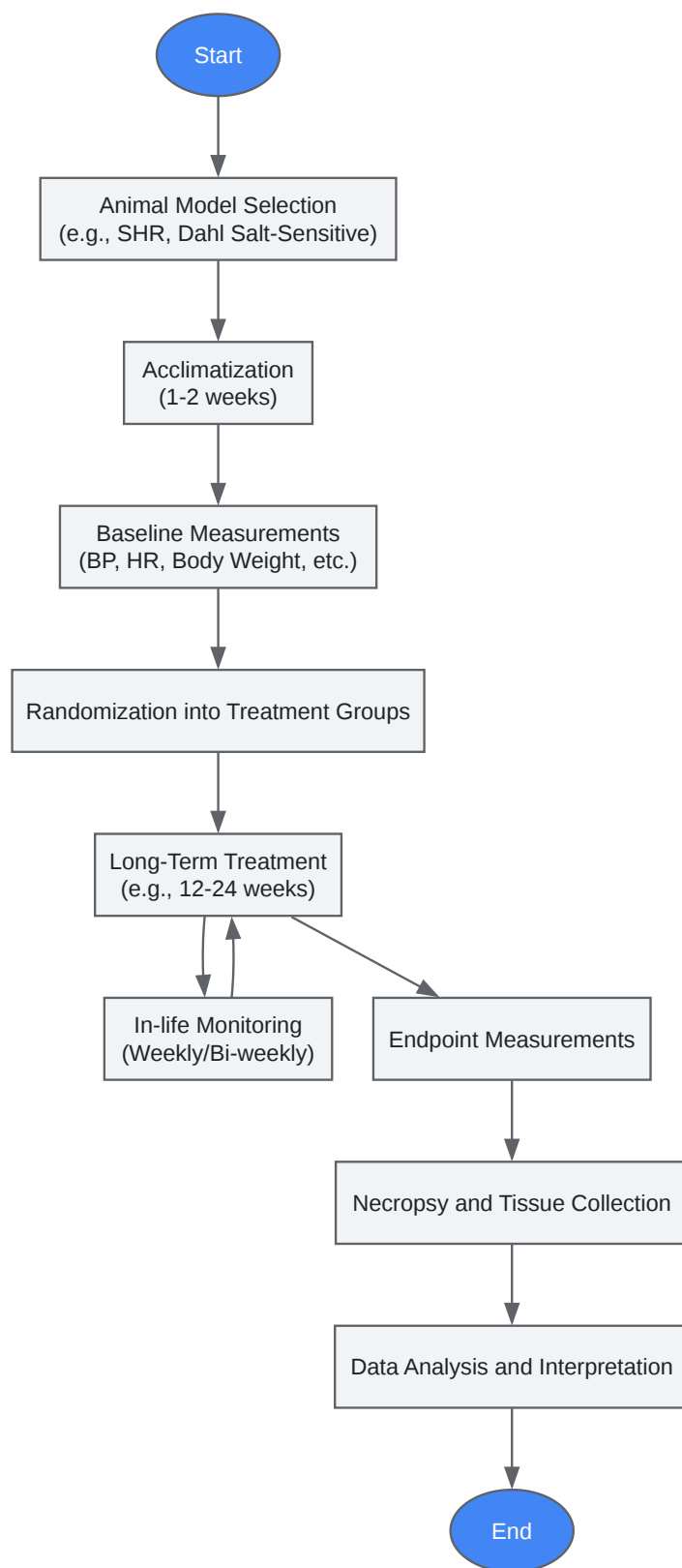


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Caption: Calcium Channel Blocker (Amlodipine) mechanism of action.

Experimental Design and Protocols

A well-structured experimental design is critical for obtaining reliable and reproducible data. The following workflow outlines the key stages of a long-term **Sevikar** treatment study in rodents.



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Caption: Experimental workflow for long-term rodent studies.

Animal Model Selection

The choice of animal model is dependent on the specific research question. Commonly used rodent models for hypertension research include:

- Spontaneously Hypertensive Rats (SHR): A widely used genetic model of essential hypertension.[\[9\]](#)
- Dahl Salt-Sensitive (DSS) Rats: Develop hypertension on a high-salt diet, modeling salt-sensitive hypertension.[\[9\]](#)[\[10\]](#)
- Angiotensin II-Infused Rodents: A model of angiotensin II-dependent hypertension.[\[11\]](#)
- L-NAME-Induced Hypertensive Rats: Hypertension is induced by inhibiting nitric oxide synthase.[\[12\]](#)
- db/db Mice: A model of type 2 diabetes that can be used to study diabetic nephropathy.[\[13\]](#)

Experimental Groups

A typical study design would include the following groups:

- Group 1: Vehicle Control: Normotensive control (e.g., Wistar-Kyoto rats for SHR model).
- Group 2: Hypertensive Control: Hypertensive model (e.g., SHR) receiving vehicle.
- Group 3: Amlodipine Monotherapy: Hypertensive model receiving amlodipine.
- Group 4: Olmesartan Monotherapy: Hypertensive model receiving olmesartan.
- Group 5: **Sevikar** (Combination Therapy): Hypertensive model receiving the combination of amlodipine and olmesartan.

Dosing and Administration

- Dosage: Doses should be based on previous studies and allometric scaling from human equivalent doses. For instance, oral administration of olmesartan medoxomil at 2 or 5 mg/kg/day has been used in rats.[\[14\]](#) Amlodipine has been administered to hypertensive mice at 10 mg/kg per day.[\[15\]](#)

- Route of Administration: Oral gavage is a common and precise method for daily drug administration in rodents.[16][17] Alternatively, drugs can be administered in drinking water or formulated in the diet for less stressful long-term dosing.[18][19]
- Duration: Long-term studies typically range from 12 to 24 weeks or longer to assess chronic effects and impact on end-organ damage.[7][20]

In-life Monitoring and Endpoint Measurements

Protocol for Blood Pressure Measurement (Tail-Cuff Method):

- Acclimatization: Acclimate the rodents to the restraining device and tail-cuff apparatus for several days before recording measurements.
- Procedure: Place the rodent in a restrainer and affix the cuff and sensor to the base of the tail.
- Measurement: Inflate and deflate the cuff multiple times and record the systolic blood pressure and heart rate.
- Frequency: Perform measurements at baseline and at regular intervals (e.g., weekly or bi-weekly) throughout the study.

Protocol for 24-hour Urine Collection:

- Housing: Place individual rodents in metabolic cages.
- Acclimatization: Allow a 24-hour acclimatization period before the collection period.
- Collection: Collect urine over a 24-hour period.
- Analysis: Measure urine volume and analyze for albumin, creatinine, and electrolytes.

Data Presentation

Quantitative data should be summarized in tables for clear comparison between experimental groups.

Table 1: Hemodynamic Parameters

Parameter	Vehicle Control	Hypertensive Control	Amlodipine	Olmesartan	Sevikar
Baseline					
Systolic BP (mmHg)					
Week 12					
Systolic BP (mmHg)					
Baseline					
Heart Rate (bpm)					
Week 12					
Heart Rate (bpm)					
Body Weight (g)					

Table 2: Renal Function Parameters

Parameter	Vehicle Control	Hypertensive Control	Amlodipine	Olmesartan	Sevikar
24h Urine Volume (mL)					
Urinary Albumin Excretion (μ g/24h)					
Plasma Creatinine (mg/dL)					
Blood Urea Nitrogen (mg/dL)					

Table 3: Cardiac and Vascular Parameters

Parameter	Vehicle Control	Hypertensive Control	Amlodipine	Olmesartan	Sevikar
Heart Weight to Body Weight Ratio (mg/g)					
Left Ventricular Wall Thickness (mm)					
Aortic Cross-Sectional Area (mm ²)					
Cardiac Fibrosis (%)					

Endpoint Analysis Protocols

At the termination of the study, detailed analysis of tissues is essential to evaluate the long-term effects of **Sevikar** on end-organ damage.

Protocol for Histopathological Analysis:

- Tissue Collection: At necropsy, carefully excise, weigh, and fix the heart, kidneys, and aorta in 10% neutral buffered formalin.
- Processing: Embed the fixed tissues in paraffin, section them at 4-5 µm, and mount them on slides.
- Staining:
 - Hematoxylin and Eosin (H&E): For general morphology and assessment of cellular injury.

- Masson's Trichrome: To visualize and quantify collagen deposition (fibrosis) in the heart and kidneys.
- Periodic Acid-Schiff (PAS): To assess glomerular and tubular injury in the kidneys.
- Microscopy and Analysis: Examine the stained sections under a light microscope and quantify pathological changes using image analysis software.

Protocol for Gene and Protein Expression Analysis (e.g., Western Blot, qPCR):

- Tissue Homogenization: Homogenize snap-frozen tissue samples (e.g., heart, kidney) in appropriate lysis buffers.
- Protein/RNA Extraction: Isolate total protein or RNA from the homogenates.
- Quantification: Determine the concentration of protein or RNA.
- Western Blot:
 - Separate proteins by SDS-PAGE and transfer them to a membrane.
 - Probe the membrane with primary antibodies against target proteins (e.g., markers of inflammation, fibrosis, or oxidative stress) and corresponding secondary antibodies.
 - Detect and quantify the protein bands.
- qPCR:
 - Reverse transcribe RNA into cDNA.
 - Perform quantitative real-time PCR using specific primers for target genes.
 - Analyze the relative gene expression levels.

Conclusion

This document provides a comprehensive framework for designing and implementing long-term studies to evaluate the efficacy and end-organ protective effects of **Sevikar** in rodent models of hypertension. Adherence to these detailed protocols will facilitate the generation of robust and

reproducible data, contributing to a deeper understanding of the therapeutic potential of this combination therapy. The provided diagrams and tables serve as templates to aid in the visualization of mechanisms and the clear presentation of experimental findings.

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References

- [1. Amlodipine and Olmesartan Medoxomil: Package Insert / Prescribing Info / MOA \[drugs.com\]](#)
- [2. www1.ndmctsg.edu.tw \[www1.ndmctsg.edu.tw\]](#)
- [3. nps.org.au \[nps.org.au\]](#)
- [4. Amlodipine and olmesartan \(oral route\) - Side effects & dosage - Mayo Clinic \[mayoclinic.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. CV Pharmacology | Calcium-Channel Blockers \(CCBs\) \[cvpharmacology.com\]](#)
- [7. Long term effects of amlodipine on organ damage, stroke and life span in stroke prone spontaneously hypertensive rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Hypertensive Cardiovascular and Renal Disease and Target Organ Damage: Lessons from Animal Models - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. ahajournals.org \[ahajournals.org\]](#)
- [10. Animal Models of Hypertension: A Scientific Statement From the American Heart Association - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. storage.imrpress.com \[storage.imrpress.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Olmesartan Medoxomil, An Angiotensin II-Receptor Blocker, Ameliorates Renal Injury In db/db Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Evaluation of olmesartan medoxomil in the rat monocrotaline model of pulmonary hypertension - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [15. Amlodipine limits microglia activation and cognitive dysfunction in aged hypertensive mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. Administration Of Drugs and Experimental Compounds in Mice and Rats \(IACUC\) | Office of Research \[bu.edu\]](#)
- [18. How to Administer a Substance to a Mouse? - TransCure bioServices \[transcurebioservices.com\]](#)
- [19. Voluntary oral administration of drugs in mice \[protocols.io\]](#)
- [20. Effects of amlodipine on endothelial function in rats with chronic heart failure after experimental myocardial infarction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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